Application Notes and Protocols for TY-51469 Stock Solution Preparation

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Compound of Interest

Compound Name: *TY-51469*

Cat. No.: *B1683687*

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Introduction

TY-51469 is a potent and specific inhibitor of chymase, a serine protease primarily found in the secretory granules of mast cells.[1] Chymase is implicated in various physiological and pathological processes, including inflammation, tissue remodeling, and fibrosis.[2][3] By inhibiting chymase, **TY-51469** serves as a valuable tool for studying its role in these processes and holds potential as a therapeutic agent. These application notes provide a detailed protocol for the preparation, storage, and handling of **TY-51469** stock solutions for in vitro and in vivo research applications.

Physicochemical and Biological Properties

A summary of the key quantitative data for **TY-51469** is presented in Table 1.

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Property	Value	Reference
Molecular Weight	526.60 g/mol	[2][4]
Molecular Formula	$C_{20}H_{15}FN_2O_6S_4$	[2][4]
Appearance	Solid, Off-white to light brown powder	[2][4]
Purity	≥ 99%	[3]
IC_{50} (Simian Chymase)	0.4 nM	[2][4]
IC_{50} (Human Chymase)	7.0 nM	[2][4]
Solubility in DMSO	33.33 mg/mL (63.29 mM)	[2][4]

Experimental Protocols

Safety Precautions

Before handling **TY-51469**, it is crucial to review the Safety Data Sheet (SDS). The compound is harmful if swallowed and may cause skin, eye, and respiratory irritation.[5] Appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and gloves, should be worn at all times.[5][6][7] All handling should be performed in a well-ventilated area or a chemical fume hood.[5][6]

Preparation of TY-51469 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **TY-51469** in Dimethyl Sulfoxide (DMSO).

Materials:

- **TY-51469** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials

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- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Equilibrate: Allow the vial of **TY-51469** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **TY-51469** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.27 mg of **TY-51469** (see calculation below).
  - Calculation:
    - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
    - Mass (mg) = 10 mmol/L x 0.001 L x 526.60 g/mol x 1000 mg/g = 5.27 mg
- Dissolving: Add the appropriate volume of DMSO to the weighed **TY-51469** powder. For 5.27 mg, add 1 mL of DMSO.
- Solubilization: Vortex the solution until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can be used to aid dissolution if necessary.[2][4]
- Aliquoting: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. This prevents repeated freeze-thaw cycles which can degrade the compound.[2][8]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2][4][9] The solid powder should be stored at -20°C for up to 3 years.[2][3]

Table 2: Preparation of **TY-51469** Stock Solutions in DMSO

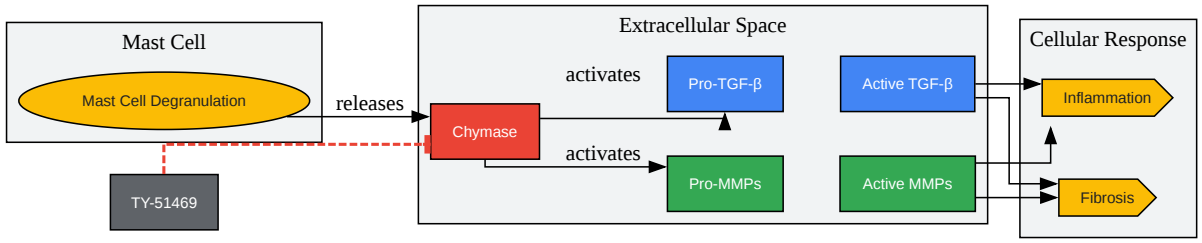
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Desired Concentration	Mass of TY-51469 for 1 mL	Mass of TY-51469 for 5 mL	Mass of TY-51469 for 10 mL
1 mM	0.527 mg	2.635 mg	5.27 mg
5 mM	2.635 mg	13.175 mg	26.35 mg
10 mM	5.27 mg	26.35 mg	52.7 mg
50 mM	26.35 mg	131.75 mg	263.5 mg

Note: The volumes of DMSO to be added would be 1 mL, 5 mL, and 10 mL respectively.

Mechanism of Action and Signaling Pathway

Chymase is a key enzyme in the inflammatory cascade and fibrotic processes. It can activate pro-inflammatory cytokines and growth factors, such as Transforming Growth Factor-beta (TGF-β), and Matrix Metalloproteinases (MMPs).[2] The activation of these molecules contributes to tissue remodeling, inflammation, and the deposition of extracellular matrix, which are hallmarks of fibrosis.[2] **TY-51469** exerts its effect by directly inhibiting the enzymatic activity of chymase, thereby preventing the downstream activation of these pro-fibrotic and pro-inflammatory pathways.[5]



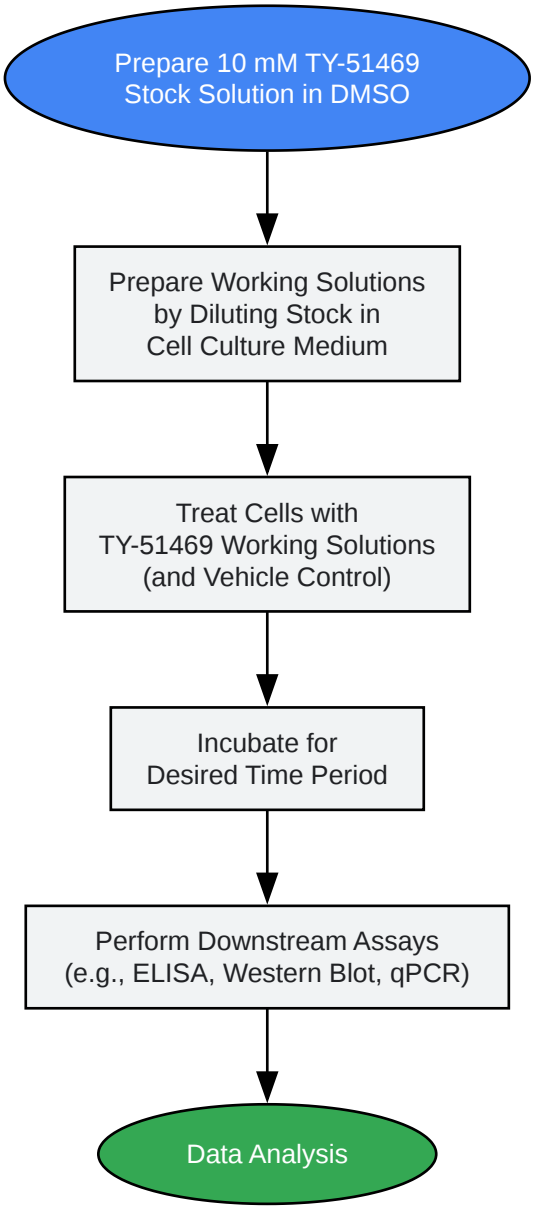
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Caption: Chymase signaling pathway and the inhibitory action of **TY-51469**.

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Experimental Workflow for In Vitro Cell-Based Assays

The following diagram outlines a general workflow for utilizing the **TY-51469** stock solution in a typical cell-based experiment.



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